

# 5-(BenzylOxy)-2-nitrotoluene synthesis and characterization

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## Compound of Interest

Compound Name: 4-(BenzylOxy)-2-methyl-1-nitrobenzene

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An In-depth Technical Guide to the Synthesis and Characterization of 5-(BenzylOxy)-2-nitrotoluene

For Researchers, Scientists, and Drug Development Professionals

## Abstract

5-(BenzylOxy)-2-nitrotoluene is a valuable organic intermediate with applications in the synthesis of pharmaceuticals and dyes.<sup>[1]</sup> Its structure, containing both a benzylOxy and a nitrotoluene moiety, makes it a versatile building block for more complex molecules. This technical guide provides a comprehensive overview of a common synthetic route to 5-(BenzylOxy)-2-nitrotoluene via the Williamson ether synthesis, along with detailed characterization data. The information is presented to aid researchers in the replication of its synthesis and confirmation of its identity.

## Physicochemical Properties

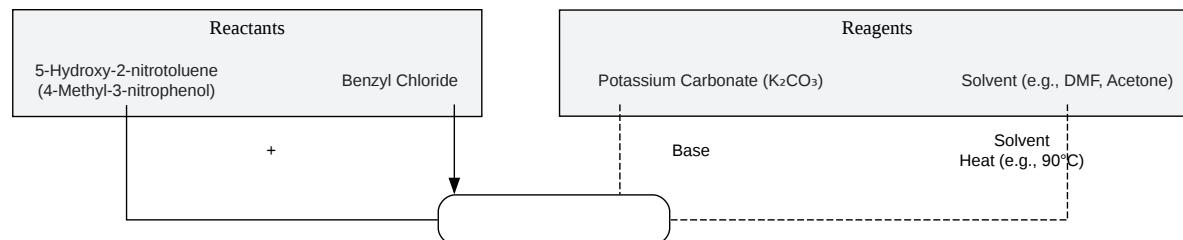
5-(BenzylOxy)-2-nitrotoluene is a light yellow to yellowish solid at room temperature.<sup>[1][2]</sup> It is soluble in common organic solvents such as ethanol and chloroform.<sup>[1]</sup> A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
Chemical Formula	$C_{14}H_{13}NO_3$	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	243.26 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	69-72 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Light yellow to yellow solid	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Registry Number	22424-58-4	<a href="#">[3]</a> <a href="#">[4]</a>

## Synthesis Protocol

The preparation of 5-(Benzylxy)-2-nitrotoluene is most commonly achieved through the Williamson ether synthesis.[\[6\]](#)[\[7\]](#)[\[8\]](#) This SN2 reaction involves the nucleophilic substitution of a halide by an alkoxide.[\[8\]](#)[\[9\]](#) In this specific synthesis, the alkoxide is generated in situ from 5-hydroxy-2-nitrotoluene (4-methyl-3-nitrophenol) using a weak base, which then reacts with benzyl chloride to form the desired ether product.

## General Reaction Scheme



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